

comparing the cost-effectiveness of different 2-Bromobenzaldehyde suppliers

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Compound of Interest

Compound Name: 2-Bromobenzaldehyde

Cat. No.: B122850

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A Researcher's Guide to Cost-Effectiveness in Sourcing 2-Bromobenzaldehyde

For researchers, scientists, and professionals in drug development, the selection of chemical suppliers is a critical decision that balances cost, quality, and reliability. **2-Bromobenzaldehyde**

is a key starting material in the synthesis of a wide range of pharmaceuticals and complex organic molecules. This guide provides a comparative analysis of different suppliers of **2-Bromobenzaldehyde** to aid in making an informed purchasing decision.

Cost-Effectiveness Analysis

The cost of **2-Bromobenzaldehyde** can vary significantly between suppliers based on purity, quantity, and the supplier's scale of operations. While direct price comparisons can be challenging due to fluctuating market conditions and the need for quotations for bulk quantities, the following table provides an illustrative overview based on publicly available information for research-grade quantities.

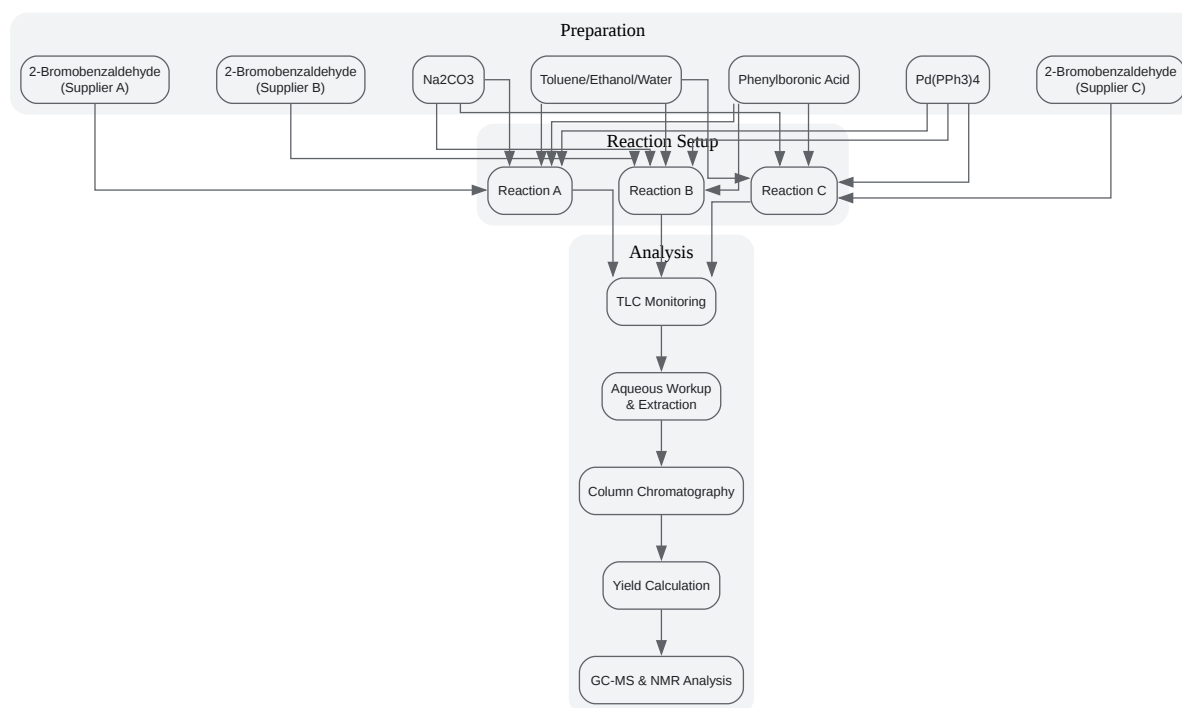
Supplier	Product Number (Example)	Purity	Quantity (g)	Price (USD)	Price per Gram (USD)
Sigma-Aldrich	B57001	≥98%	100	Login required	Varies
Thermo Scientific (Alfa Aesar)	A15065	98%	100	~\$350	~\$3.50
TCI America	B0836	>98% (GC)	100	Varies	Varies
VWR	10125-938	98%	100	~\$400	~\$4.00
Oakwood Chemical	003570	98%	100	~\$300	~\$3.00
Combi-Blocks	QC-1304	>98.0%	100	~\$250	~\$2.50

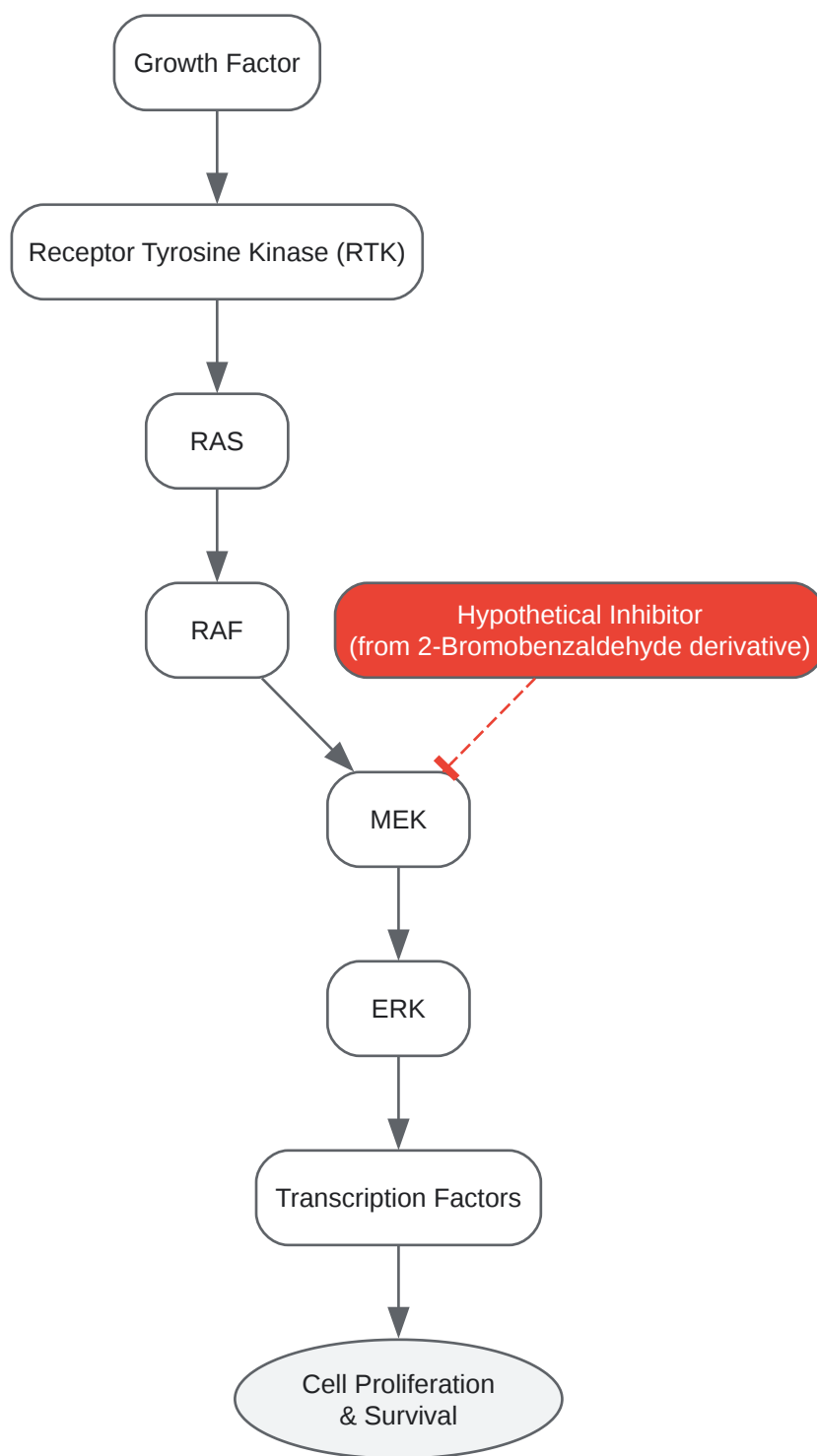
Note: Prices are approximate and subject to change. For bulk quantities, it is highly recommended to request quotes directly from the suppliers.

Performance Comparison: A Hypothetical Study

To objectively assess the performance of **2-Bromobenzaldehyde** from different suppliers, a standardized experimental protocol is necessary. The Suzuki-Miyaura cross-coupling reaction is a robust and widely used transformation in organic synthesis, making it an excellent choice for a comparative study.

The following experimental workflow outlines a hypothetical comparison of **2-Bromobenzaldehyde** from three different suppliers (Supplier A, Supplier B, and Supplier C) in a Suzuki-Miyaura reaction with phenylboronic acid.





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